

"protocols for handling and storing 4-Methoxybut-3-enoic acid"

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Compound of Interest

Compound Name: 4-Methoxybut-3-enoic acid

Cat. No.: B15250646

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Application Notes and Protocols for 4-Methoxy-3-buten-2-one

Disclaimer: The following information pertains to 4-Methoxy-3-buten-2-one, as extensive public information on "4-Methoxybut-3-enoic acid" is not readily available. Please verify the chemical identity before proceeding with any handling or storage protocols.

These application notes provide essential guidelines for the safe handling and storage of 4-Methoxy-3-buten-2-one, a versatile reagent used in various chemical syntheses. The information is intended for researchers, scientists, and drug development professionals.

Product Information and Physical Properties

| Property | Value |
|-------------------|---|
| Chemical Name | 4-Methoxy-3-buten-2-one |
| Synonyms | (Z)-4-methoxybut-3-en-2-one, 3Z-4-methoxybut-3-en-2-one |
| CAS Number | 4652-27-1 |
| Molecular Formula | C5H8O2 |
| Molecular Weight | 100.12 g/mol |
| Appearance | Colorless to light yellow liquid |
| Boiling Point | 66°C to 69°C (12 mmHg); 200°C (lit.) [1] [2] |
| Density | 0.982 - 0.99 g/mL at 25°C (lit.) [1] [2] |
| Flash Point | 63°C (145°F) [1] ; 146°F [2] [3] |
| Refractive Index | 1.465 (lit.) [1] ; n ₂₀ /D 1.468(lit.) [2] [3] |
| Solubility | Miscible with tetrahydrofuran, ether, acetonitrile, and benzene. [1] [3] |

Safety and Handling Protocols

2.1. Personal Protective Equipment (PPE)

A comprehensive safety assessment should be conducted before handling 4-Methoxy-3-buten-2-one. The following PPE is recommended:

- **Eye Protection:** Wear chemical safety goggles or a face shield.
- **Skin Protection:** Wear chemically resistant gloves (e.g., nitrile) and a lab coat.
- **Respiratory Protection:** Use in a well-ventilated area or with a fume hood. If inhalation risk is high, a respirator may be necessary.

2.2. General Handling Precautions

- Avoid contact with skin and eyes.[2]
- Avoid inhalation of vapor or mist.[2]
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[1][2]
- Handle in a well-ventilated place.[1][2]
- Keep the container tightly closed when not in use.[1]

2.3. First Aid Measures

- If on Skin: Wash with plenty of soap and water.[2]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]
- If Inhaled: Remove victim to fresh air and keep at rest in a position comfortable for breathing.[2]
- If Swallowed: Seek immediate medical attention.

Storage Protocols

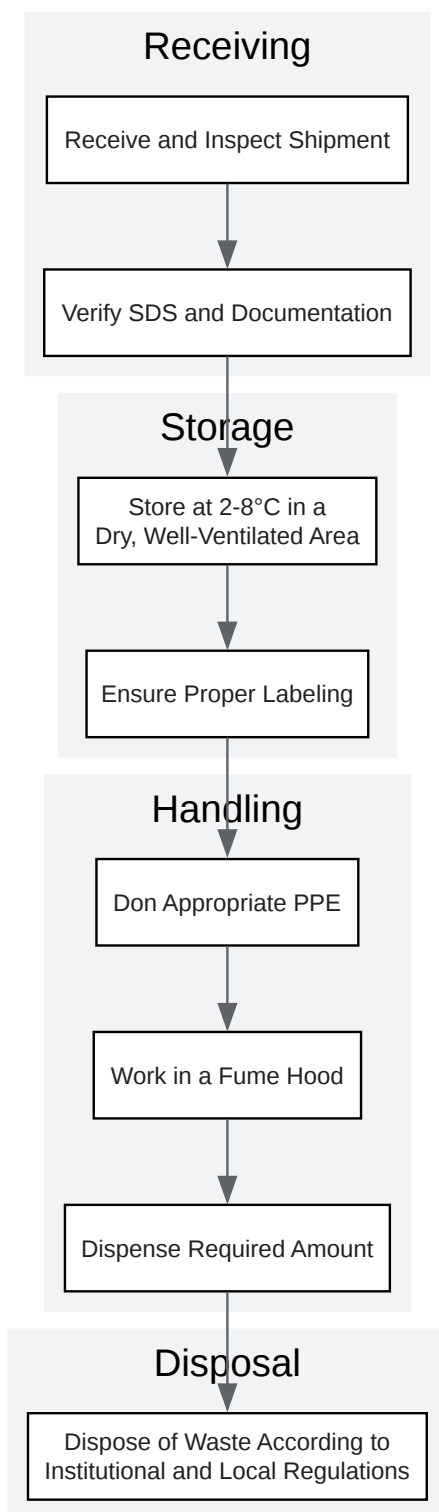
Proper storage is crucial to maintain the stability and integrity of 4-Methoxy-3-buten-2-one.

| Storage Condition | Recommendation |
|-------------------|---|
| Temperature | 2-8°C[2][3] |
| Atmosphere | Store in a dry, well-ventilated place.[1] Sealed in dry.[3] |
| Container | Keep container tightly closed.[1] |
| Incompatibilities | Keep away from sources of ignition.[1] |

Experimental Workflow

The following diagram illustrates a general workflow for handling and storing 4-Methoxy-3-buten-2-one in a laboratory setting.

Workflow for Handling and Storing 4-Methoxy-3-buten-2-one



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Caption: General laboratory workflow for 4-Methoxy-3-buten-2-one.

Spill and Disposal Procedures

5.1. Spill Response

In case of a spill, evacuate the area and ensure adequate ventilation. Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal. Do not allow the material to enter drains or waterways.

5.2. Waste Disposal

Dispose of unused material and contaminated waste in accordance with local, state, and federal regulations. Contact a licensed professional waste disposal service to dispose of this material.

Note: This information is a summary and does not purport to be all-inclusive. It should be used only as a guide. The user should consult the Safety Data Sheet (SDS) for more detailed information and conduct a thorough risk assessment before use.

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